

Application Note and Protocol: Isolation and Purification of Ginnol from Crude Extracts

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Compound of Interest

Compound Name: Ginnol

Cat. No.: B1258068

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Abstract

This document provides a comprehensive protocol for the isolation and purification of **Ginnol**, a novel (hypothetical) bioactive compound, from crude plant extracts. The methodology detailed herein outlines a systematic approach, beginning with solvent extraction and proceeding through liquid-liquid fractionation, column chromatography, and final purification by preparative high-performance liquid chromatography (prep-HPLC).[1][2] This protocol is designed to yield **Ginnol** with a high degree of purity, suitable for subsequent structural elucidation and biological activity assays. Quantitative data for yield and purity at each stage are presented, and methods for purity assessment are described.

Introduction

Natural products remain a vital source of novel chemical scaffolds for drug discovery.[3] **Ginnol** is a newly identified secondary metabolite with significant potential as an anti-inflammatory agent. Preliminary screening of crude extracts has demonstrated promising activity, necessitating the development of a robust and reproducible method for its isolation and purification. This protocol provides a step-by-step guide for researchers to obtain pure **Ginnol** for further investigation into its therapeutic potential.

Data Presentation

The following tables summarize the expected quantitative data from the isolation and purification process, starting with 1 kg of dried plant material.

Table 1: Yield and Purity at Each Stage of **Ginnol** Isolation and Purification

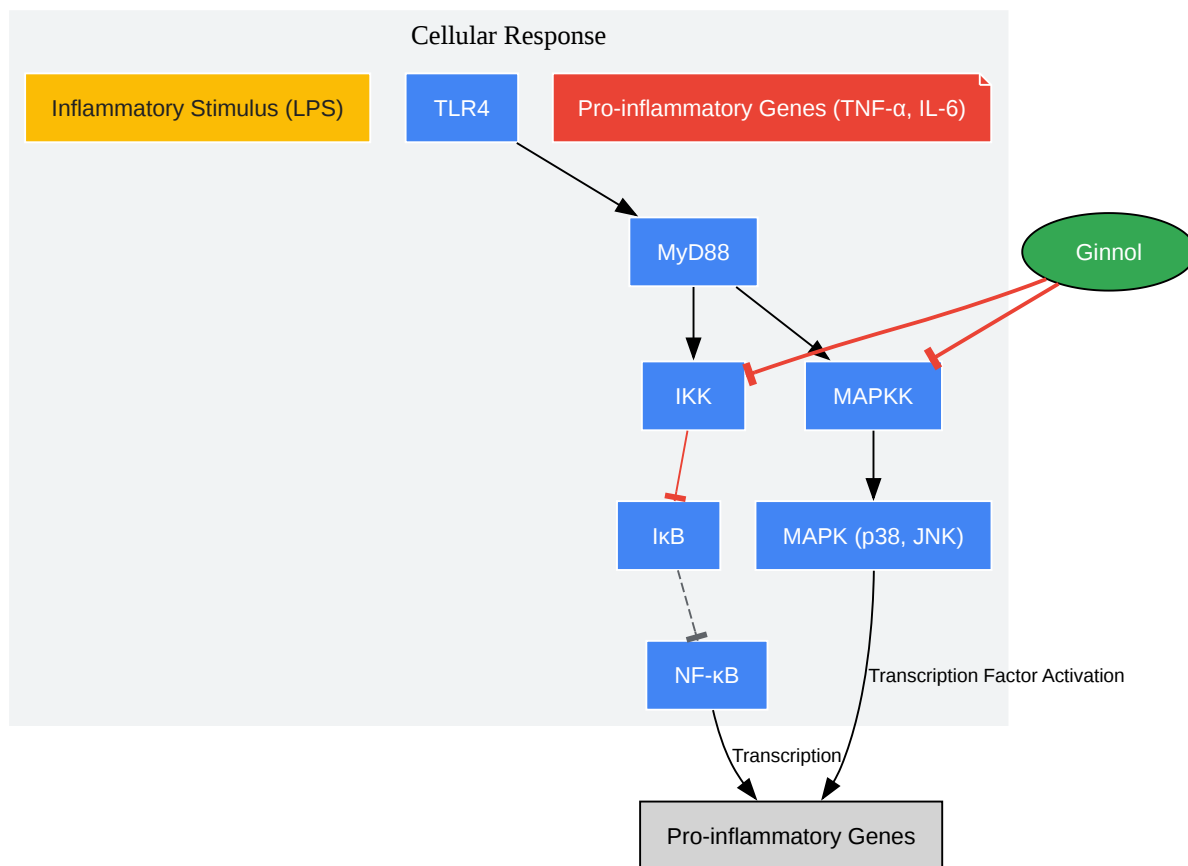
Stage	Description	Starting Mass (g)	Final Mass (g)	Yield (%)	Purity of Ginnol (%)
1	Crude Extraction	1000	150	15.0	~5
2	Solvent Partitioning	150	30	20.0 (of crude)	~25
3	Column Chromatography	30	5	16.7 (of fraction)	~80
4	Preparative HPLC	5	0.850	17.0 (of column eluate)	>98

Table 2: Final Purity Assessment of Isolated **Ginnol**

Analytical Method	Result
HPLC-DAD	98.5%
qHNMR	99.1%
LC-MS	Confirmed Molecular Weight

Experimental Workflow

The overall workflow for the isolation and purification of **Ginnol** is depicted below.



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References

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- 2. warwick.ac.uk [warwick.ac.uk]
- 3. An Introduction to Natural Products Isolation | Springer Nature Experiments [experiments.springernature.com]
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